

4-Amino-3,5-dibromobenzenesulfonamide: A Versatile Building Block in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Amino-3,5-dibromobenzenesulfonamide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3,5-dibromobenzenesulfonamide is a halogenated aromatic sulfonamide that has emerged as a valuable and versatile building block in synthetic organic chemistry, particularly in the realm of medicinal chemistry and drug discovery. Its unique structural features, including a primary amino group, a sulfonamide moiety, and two bromine atoms on the aromatic ring, provide multiple reactive sites for chemical modification. This allows for the construction of diverse molecular scaffolds with a wide range of biological activities. This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **4-Amino-3,5-dibromobenzenesulfonamide**, with a focus on its utility in the development of therapeutic agents.

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical properties of a synthetic building block is crucial for its effective utilization in research and development. The key properties of **4-Amino-3,5-dibromobenzenesulfonamide** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ Br ₂ N ₂ O ₂ S	[1]
Molecular Weight	330.00 g/mol	[1]
CAS Number	39150-45-3	[1]
Appearance	White to off-white solid	
Melting Point	235-237 °C	[2]
Solubility	Soluble in acetone, glycerin, hydrochloric acid, boiling water, and caustic solutions; slightly soluble in cold water, ethanol, and methanol; insoluble in chloroform, ether, benzene, and petroleum ether.	[3]
Purity	Commercially available with ≥99% purity.	[4]

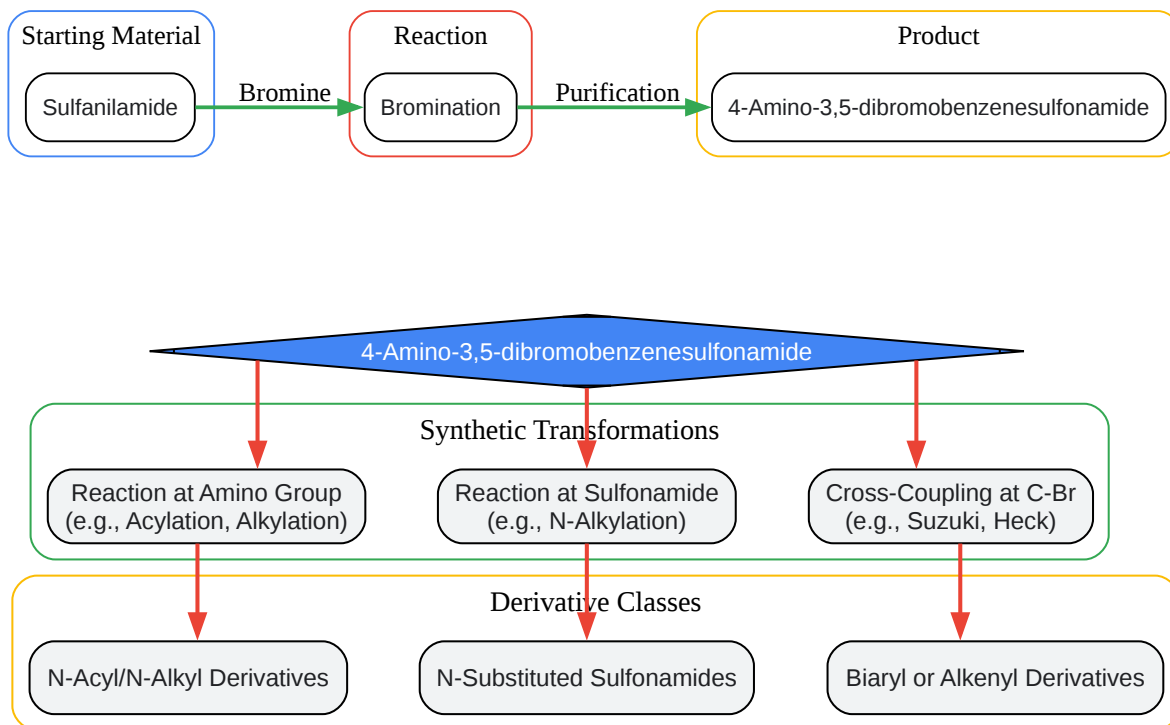
Spectroscopic Data:

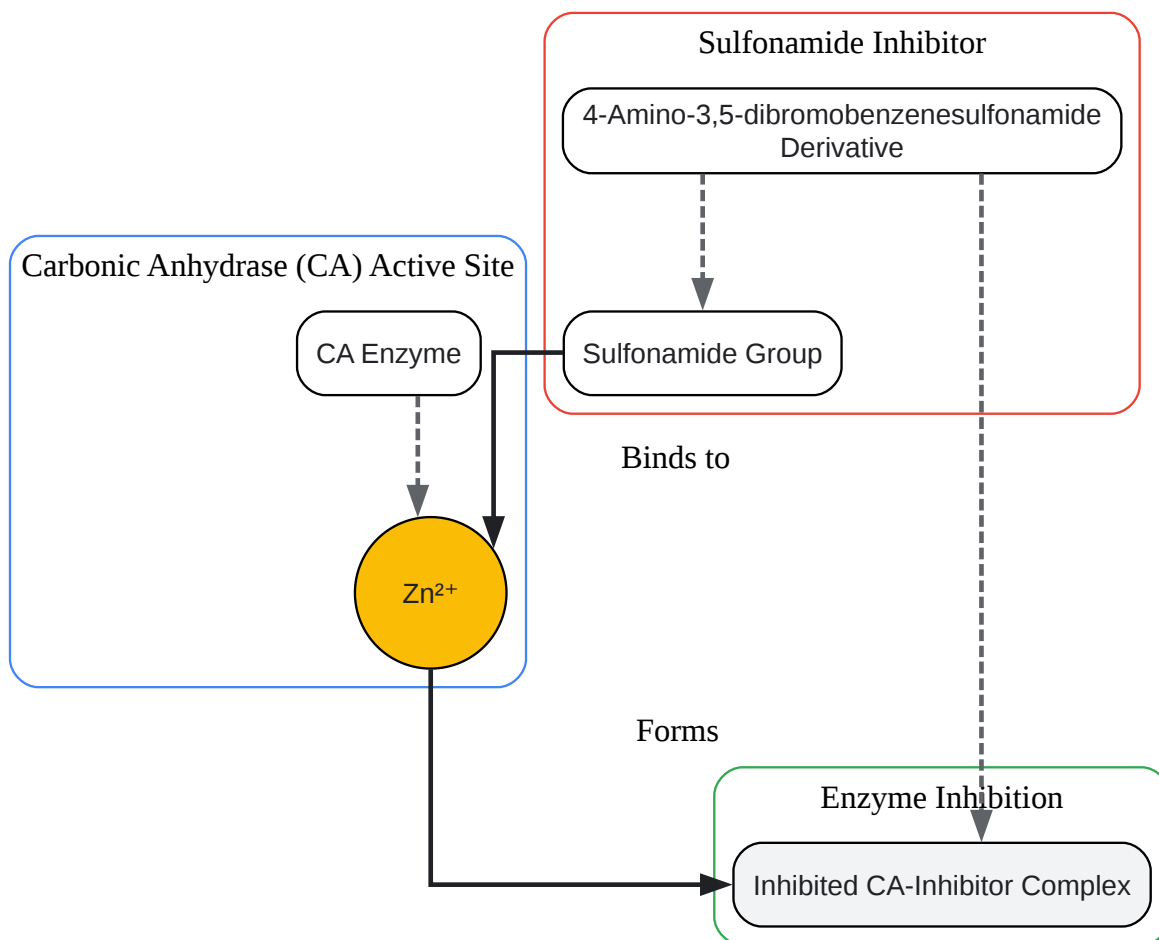
Spectroscopic analysis is essential for the structural confirmation of **4-Amino-3,5-dibromobenzenesulfonamide**. Key spectral data are referenced below.

Spectrum Type	Key Features
Mass Spectrometry	Provides confirmation of the molecular weight.
Infrared (IR) Spectroscopy	Shows characteristic peaks for the N-H stretches of the amino and sulfonamide groups, S=O stretches of the sulfonamide, and C-Br stretches.

Synthesis of 4-Amino-3,5-dibromobenzenesulfonamide

The synthesis of **4-Amino-3,5-dibromobenzenesulfonamide** is typically achieved through a two-step process starting from the readily available 4-aminobenzenesulfonamide (sulfanilamide). The process involves the bromination of the aromatic ring.





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